

Safety Data Sheet (SDS) for 2-Chloro-1-(2-nitrophenyl)ethanone

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Compound of Interest

Compound Name: 2-Chloro-1-(2-nitrophenyl)ethanone

CAS No.: 113337-37-4

Cat. No.: B046773

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An In-depth Technical Guide to the Safe Handling of **2-Chloro-1-(2-nitrophenyl)ethanone**

Disclaimer: A specific, verified Safety Data Sheet (SDS) for **2-Chloro-1-(2-nitrophenyl)ethanone** (CAS No. not definitively available in searched literature) is not readily accessible. This guide has been meticulously synthesized by analyzing the chemical properties, hazard classifications, and safety protocols of structurally analogous compounds. The information herein is provided as an expert-level guide for risk assessment and safe handling procedures for trained research and development professionals. All procedures should be conducted under the supervision of a qualified chemist and in a controlled laboratory setting.

Introduction: Understanding the Compound Profile

2-Chloro-1-(2-nitrophenyl)ethanone is a halogenated nitroaromatic ketone. Its structure combines three key functional groups that dictate its reactivity and toxicological profile:

- **α -Chloro Ketone:** This moiety is a potent lachrymator and a reactive alkylating agent, suggesting significant irritation and corrosive potential to eyes, skin, and the respiratory tract.[1][2]
- **Nitrophenyl Group:** The nitro group is a strong electron-withdrawing group, which influences the compound's chemical reactivity and is often associated with toxicity and the potential for hazardous decomposition upon heating.[3]

- Aromatic Ketone: This core structure provides a basis for comparison with other acetophenone derivatives.

Given these structural alerts, **2-Chloro-1-(2-nitrophenyl)ethanone** must be handled as a hazardous substance with significant acute toxicity, corrosive properties, and potential long-term health effects. This guide provides the necessary framework for its safe utilization in a research and drug development context.

Hazard Identification and GHS Classification

Based on an analysis of related compounds such as 1-chloro-2-nitrobenzene and 2-chloroacetophenone, the following GHS classification is recommended for preliminary risk assessment.

[1][2][4]

Signal Word: Danger[4]

Hazard Pictograms:

Pictogram	Hazard Class
	Acute Toxicity (Oral, Dermal)
	Skin Corrosion / Eye Damage
	Carcinogenicity (Suspected)
	Hazardous to the Aquatic Environment

Hazard Statements:

- H301 + H311: Toxic if swallowed or in contact with skin.
- H314: Causes severe skin burns and eye damage.[4][5]
- H351: Suspected of causing cancer.
- H411: Toxic to aquatic life with long lasting effects.[4]

Precautionary Statements (Selected):

- P201 & P202: Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[5]
- P273: Avoid release to the environment.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[6]
- P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth.
- P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Exact data for the target compound is unavailable. The following table provides estimated or analogous data from structurally similar molecules to guide experimental design.

Property	Value / Information	Source (Analogous Compound)
Molecular Formula	C ₈ H ₆ ClNO ₃	[6][7]
Molecular Weight	199.59 g/mol	[6][7]
Appearance	Likely a white to yellow crystalline powder or solid.	[2]
Melting Point	31 - 33 °C / 88 - 91 °F (for a related chloro-nitro compound)	
Boiling Point	~245 - 246 °C / 473 - 475 °F (for related compounds)	[7]
Density	~1.35 - 1.38 g/cm ³	[7]
Solubility	Expected to have better solubility in polar organic solvents (e.g., ethanol, DMF) than in water.	[3]
Flash Point	> 100 °C / 212 °F (for related compounds)	[7][8]

Safe Handling and Personal Protective Equipment (PPE)

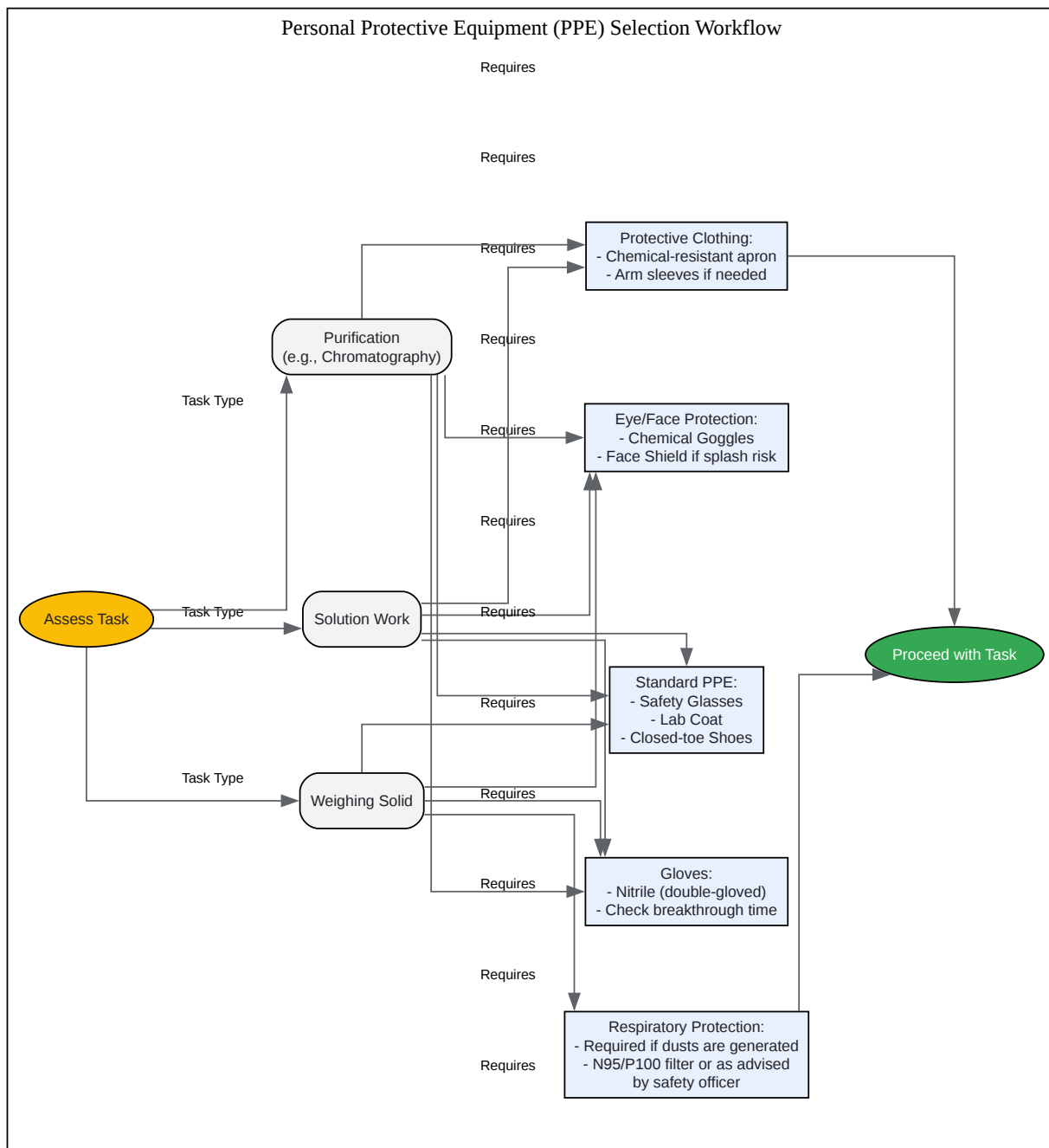
The primary routes of exposure are inhalation, skin contact, and eye contact.[2][9] Engineering controls are paramount for safe handling.

Engineering Controls

All manipulations of **2-Chloro-1-(2-nitrophenyl)ethanone**, including weighing and solution preparation, must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors.[1][2] The work area should be equipped with an easily accessible eyewash station and safety shower.[1][2]

Personal Protective Equipment (PPE) Workflow

The selection of PPE is a critical, self-validating step in the experimental protocol. The following workflow diagram outlines the decision-making process for ensuring adequate protection.



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Caption: PPE selection workflow based on the experimental task.

Detailed PPE Specifications:

- **Eye/Face Protection:** Chemical safety goggles are mandatory. A face shield should be worn over goggles when there is a significant risk of splashing.[1]
- **Skin Protection:** Wear a flame-retardant lab coat. Use heavy-duty nitrile or neoprene gloves; double-gloving is recommended. Always check the manufacturer's data for chemical breakthrough times. Contaminated clothing must be removed immediately and decontaminated or disposed of as hazardous waste.[10]
- **Respiratory Protection:** Respiratory protection, such as a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates, is required when dusts are generated or if working outside of a fume hood (not recommended).[10]

Hygiene Measures: Do not eat, drink, or smoke in the laboratory. Wash hands and face thoroughly after handling the substance. Apply preventive skin protection.

Storage and Stability

Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area.[1][11] The storage location should be a designated corrosives or toxics cabinet and kept locked up, accessible only to authorized personnel.[1] Store segregated from incompatible materials.[11]

Incompatible Materials:

- Strong bases, amines, and alcohols[1]
- Strong oxidizing agents[9]

Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products can be released, including:

- Carbon monoxide (CO) and Carbon dioxide (CO₂)[1]
- Nitrogen oxides (NO_x)[8]
- Hydrogen chloride gas[1]

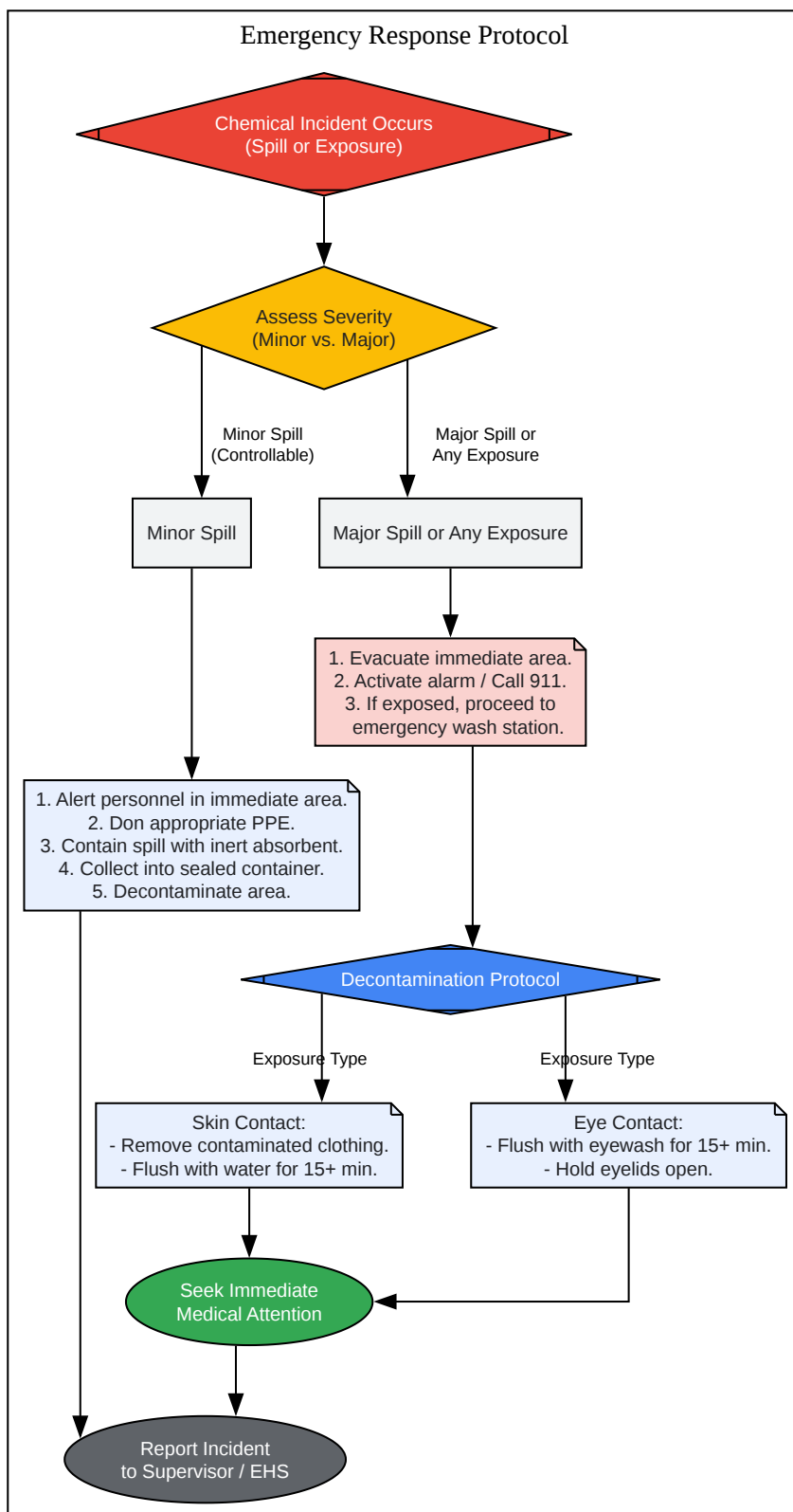
Reactivity: This compound is combustible. Vapors may be heavier than air and can spread along floors. On intense heating, it may form explosive mixtures with air.[4]

Emergency Procedures: A Self-Validating Response System

In the event of an emergency, a rapid and systematic response is crucial to mitigate harm. All laboratory personnel must be trained on these procedures.

Emergency Response Workflow

The following diagram outlines the critical decision points and actions for any chemical exposure or spill incident.



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Caption: Workflow for responding to a chemical spill or exposure.

Step-by-Step Emergency Protocols

Skin Contact:

- Immediately proceed to the nearest safety shower or drench hose.[12]
- While rinsing, remove all contaminated clothing and jewelry. Seconds count.[12]
- Flush the affected area with copious amounts of water for at least 15 minutes.[12][13] Do not use solvents to wash the skin.[12]
- Seek immediate medical attention. Provide the medical team with the chemical name and this safety guide.[2]

Eye Contact:

- Immediately flush the eye(s) with water at an eyewash station for at least 15 minutes.[12][13]
- Forcibly hold the eyelids open to ensure water rinses the entire surface of the eye and lids.[13]
- Remove contact lenses while rinsing, but do not delay the start of flushing.[12][13]
- Seek immediate medical attention from an ophthalmologist regardless of the apparent severity.[4]

Inhalation:

- Move the victim to fresh air immediately.[1][2]
- If breathing is difficult or has stopped, trained personnel should provide artificial respiration. Do not use mouth-to-mouth resuscitation.[2]
- Seek immediate medical attention.[2]

Ingestion:

- Do NOT induce vomiting.[1][14] The substance is expected to be corrosive, and vomiting can cause further damage.[1]
- If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[2]

- Call a poison control center or seek immediate medical attention.[15]

Fire Fighting:

- Use carbon dioxide, dry chemical powder, or appropriate foam for small fires.[2] Water spray can be used to cool containers.[9]
- Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and decomposition products.[1][2]

Toxicological Information

The toxicological properties of **2-Chloro-1-(2-nitrophenyl)ethanone** have not been fully investigated. [1] The following information is inferred from its structural components and data from analogous chemicals.

- Acute Toxicity: Expected to be toxic via oral, dermal, and inhalation routes.[2]
- Skin Corrosion/Irritation: Causes severe skin burns and irritation.[4][5]
- Serious Eye Damage/Irritation: Causes severe eye damage and is a lachrymator (a substance that causes tearing).[1][9]
- Carcinogenicity: Suspected of causing cancer based on data for related nitroaromatic compounds.
- Other Effects: Ingestion may cause severe swelling and damage to the gastrointestinal tract, with a danger of perforation.[1]

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